

# Essential Safety and Operational Guide for 1-Bromo-3,5-dinitrobenzene

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## Compound of Interest

Compound Name: 1-Bromo-3,5-dinitrobenzene

Cat. No.: B094040

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromo-3,5-dinitrobenzene** (CAS No. 18242-39-2). Adherence to these procedures is essential to ensure personal safety and regulatory compliance in the laboratory.

## Hazard Identification and Summary

**1-Bromo-3,5-dinitrobenzene** is a hazardous chemical that presents several risks. It is classified as an irritant and can be harmful if swallowed, inhaled, or comes into contact with the skin.<sup>[1][2]</sup> The compound may cause skin, eye, and respiratory tract irritation.<sup>[1][3]</sup> Some aromatic nitro compounds have the potential to cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen.<sup>[4][5]</sup>

Hazard Statements:

- Harmful if swallowed.<sup>[1]</sup>
- Harmful in contact with skin.<sup>[1]</sup>
- Causes skin irritation.<sup>[1]</sup>
- May cause an allergic skin reaction.<sup>[1]</sup>
- Causes serious eye irritation.<sup>[1]</sup>

- Harmful if inhaled.[\[1\]](#)
- May cause respiratory irritation.[\[1\]](#)

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory when handling this compound. The following table summarizes the required PPE based on established safety protocols for hazardous chemicals.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields, conforming to EN 166 (EU) or NIOSH (US). A face shield is required when there is a risk of splashes.	Protects against splashes and vapors that can cause severe eye irritation.[6]
Skin Protection	Fire/flammable resistant and impervious clothing. A lab coat should be worn and buttoned. [6] Full-length pants and closed-toe shoes are mandatory.[3]	Provides a barrier against accidental skin contact.
Hand Protection	Chemical-impermeable gloves. Butyl rubber gloves are generally recommended for nitro compounds. Always inspect gloves prior to use.[3] [6]	Prevents skin absorption, a primary route of exposure for nitro compounds.
Respiratory Protection	All handling should be performed in a certified chemical fume hood.[3] If engineering controls are insufficient, use a full-face respirator with an appropriate organic vapor cartridge.	Protects against the inhalation of harmful dust and vapors.

## Operational Plan: Handling Procedures

- Preparation:
  - Ensure that an eyewash station and safety shower are readily accessible.
  - Verify that the chemical fume hood is functioning correctly.

- Have a spill kit with an inert absorbent material (e.g., sand, vermiculite) available.[\[7\]](#)
- Handling:
  - Conduct all work with **1-Bromo-3,5-dinitrobenzene** within a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
  - Avoid the formation of dust when handling the solid material.[\[8\]](#)
  - Wash hands thoroughly after handling and before any breaks.[\[9\]](#)
  - Remove and wash contaminated clothing before reuse.[\[4\]](#)

## Disposal Plan

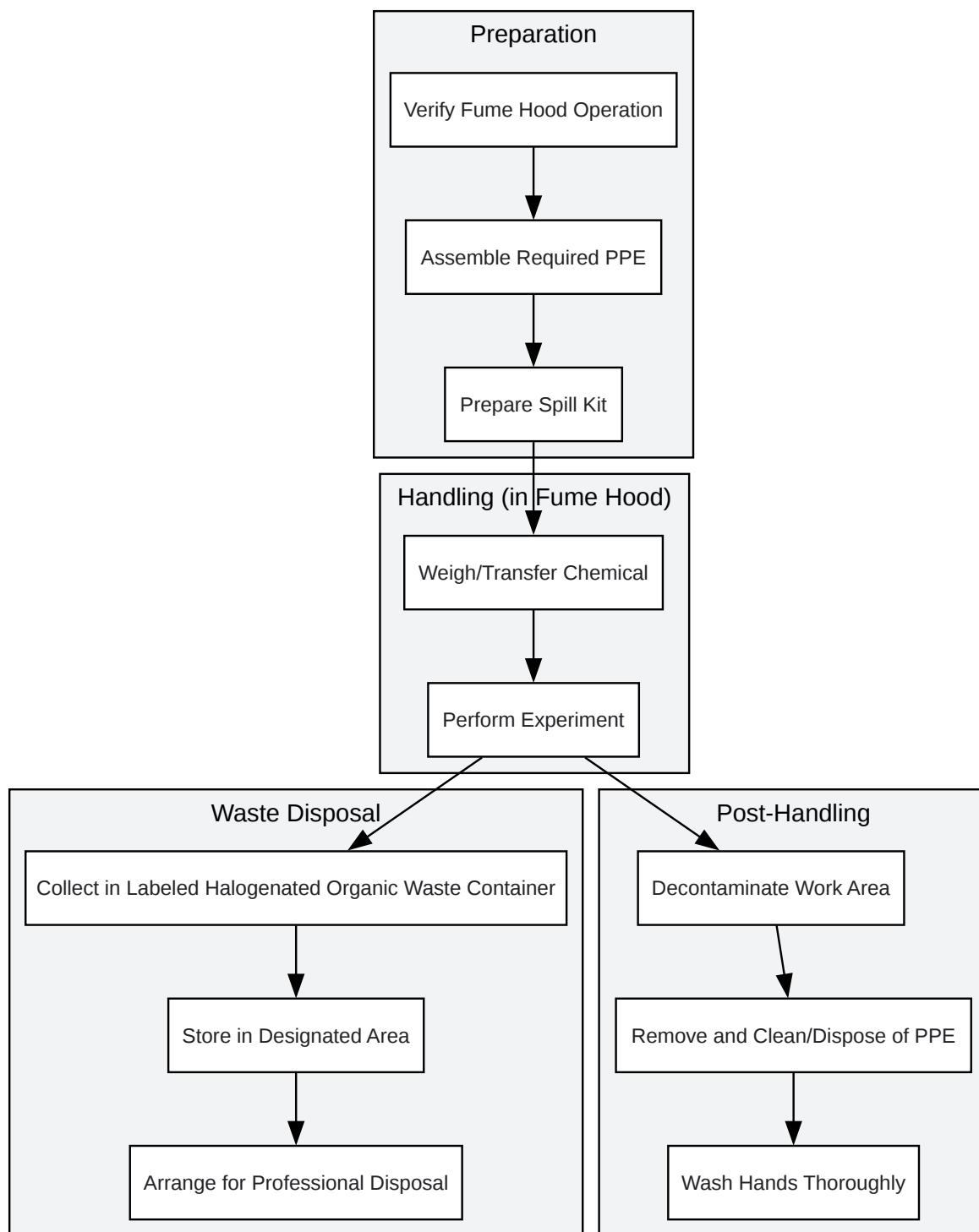
Waste containing **1-Bromo-3,5-dinitrobenzene** is classified as hazardous and must be disposed of according to local, state, and federal regulations.[\[9\]](#)

- Waste Collection:
  - Collect waste in a designated, properly labeled, and sealed container for "Halogenated Organic Waste".[\[7\]](#)
  - Do not mix with other waste streams unless compatibility is confirmed.[\[7\]](#)
- Storage:
  - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
  - Do not fill containers beyond 90% capacity to allow for expansion.[\[7\]](#)
- Final Disposal:
  - The recommended disposal method for halogenated nitroaromatic compounds is incineration by a licensed hazardous waste disposal company.[\[7\]](#)
  - Do not dispose of this chemical down the drain.[\[7\]](#)

## Emergency Procedures: Accidental Spills

- Evacuate: Immediately evacuate the affected area.
- Protect: Wear the appropriate PPE, including respiratory protection if necessary.[\[7\]](#)
- Contain: Contain the spill using an inert absorbent material.[\[7\]](#)
- Collect: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[\[7\]](#)
- Clean: Clean the spill area with an appropriate solvent, followed by soap and water.[\[7\]](#)
- Report: Report the spill to the appropriate environmental health and safety personnel.

## Workflow for Handling 1-Bromo-3,5-dinitrobenzene



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Caption: Workflow for the safe handling and disposal of **1-Bromo-3,5-dinitrobenzene**.

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## References

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